

# azaconazole solubility and vapor pressure data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

[Get Quote](#)

## Physicochemical Property Data for Azaconazole

The following table summarizes the key solubility and vapor pressure data for **azaconazole**, compiled from pesticide and chemical databases.

Property	Value	Conditions / Notes	Source
Water Solubility	300 mg L <sup>-1</sup>	20 °C	[1] [2]
Vapor Pressure	5.33 x 10 <sup>-4</sup> mPa	20 °C	[1]
Vapor Pressure	8.6 x 10 <sup>-6</sup> Pa	20 °C (Predicted)	[2]

The search results did not contain detailed, step-by-step experimental protocols for these measurements. The data from the University of Hertfordshire's Pesticide Properties Database is marked as verified for regulatory purposes, indicating it was obtained using standardized methods [1]. The other values are listed as predicted or from commercial sources [2].

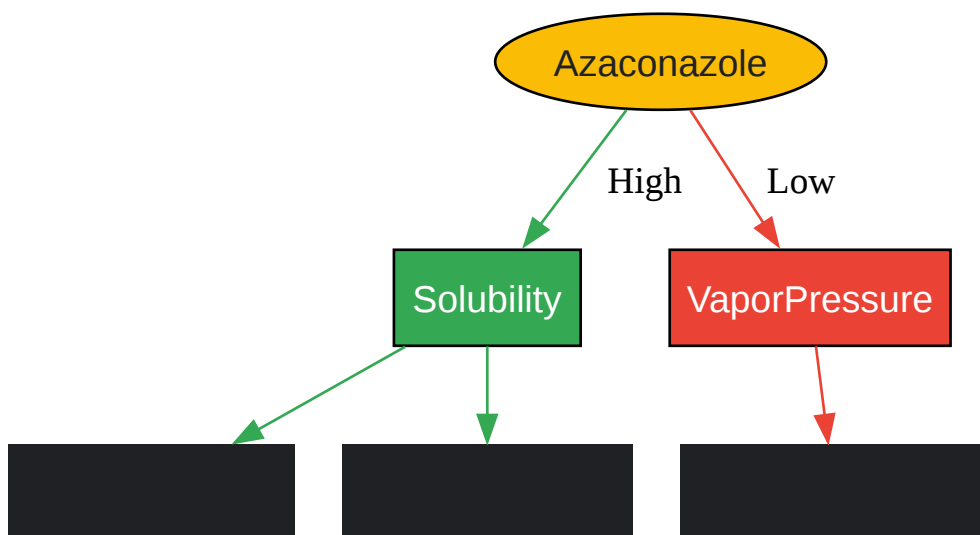
## Environmental Fate and Significance

The solubility and vapor pressure data indicate **azaconazole's** potential behavior in the environment:

- **Moderate water solubility** suggests that **azaconazole** has the potential to be mobile and be transported in water systems [1].
- **Low volatility** means it is unlikely to transfer from soil or water into the atmosphere through evaporation [1].
- These properties are crucial for understanding its **environmental persistence** and potential exposure risks.

## Relationship of Physicochemical Properties

The diagram below illustrates how the core properties of **azaconazole** influence its environmental distribution and behavior.



[Click to download full resolution via product page](#)

**Azaconazole** properties dictate its environmental distribution and persistence.

***Need Custom Synthesis?***

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Azaconazole - AERU - University of Hertfordshire [sitem.herts.ac.uk]

2. Azaconazole | 60207-31-0 [chemicalbook.com]

To cite this document: Smolecule. [azaconazole solubility and vapor pressure data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b519984#azaconazole-solubility-and-vapor-pressure-data]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com